

Long-term storage conditions for Ro 40-6055 powder

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ro 40-6055

Cat. No.: B1665941

[Get Quote](#)

Technical Support Center: Ro 40-6055 Powder

This technical support guide provides detailed information on the long-term storage, handling, and stability of **Ro 40-6055** powder. For researchers, scientists, and drug development professionals, adhering to these guidelines is crucial for ensuring the compound's integrity and obtaining reliable experimental results.

Frequently Asked Questions (FAQs)

Q1: What is the recommended long-term storage temperature for **Ro 40-6055** powder?

Ro 40-6055 powder should be stored at -20°C for long-term stability.^{[1][2][3][4]}

Q2: How long can I store **Ro 40-6055** powder?

When stored at the recommended temperature of -20°C, **Ro 40-6055** powder has a shelf life of at least two to four years.^{[1][2][4][5]} Some suppliers guarantee stability for 12 to 24 months from the date of receipt.^{[2][3]}

Q3: Does **Ro 40-6055** powder require any special storage conditions besides temperature?

Yes. The powder should be stored in a desiccated environment to protect it from moisture.^[2] It is also important to protect the compound from prolonged exposure to light.^[3]

Q4: How should I handle the **Ro 40-6055** powder upon receipt?

The compound is typically shipped at room temperature.[1] Upon receipt, it is recommended to store it at -20°C. While no special measures are required for handling, it is advised to follow standard laboratory safety protocols, including wearing appropriate personal protective equipment.

Q5: What are the best practices for preparing and storing solutions of **Ro 40-6055**?

Ro 40-6055 is soluble in organic solvents like DMSO, ethanol, and dimethyl formamide (DMF). [4] Stock solutions should be stored at -20°C and are typically stable for up to three months.[2] To avoid repeated freeze-thaw cycles, it is highly recommended to aliquot the stock solution into smaller, single-use volumes.[2][3] Due to its low solubility in aqueous media, it is not recommended to store aqueous solutions for more than one day.[4]

Troubleshooting Guide

Issue: I am observing a decrease in the potency of my **Ro 40-6055** compound in my experiments.

- **Improper Storage:** Confirm that the powder has been consistently stored at -20°C and protected from light and moisture.[2][3] Improper storage can lead to degradation.
- **Solution Instability:** If you are using a stock solution, ensure it has been stored at -20°C and for no longer than three months.[2] Avoid multiple freeze-thaw cycles by using aliquots.[2][3] The stability of the compound in solution is less than in its solid form.
- **Aqueous Solution Degradation:** If you are using an aqueous solution, it should be prepared fresh before use. Storing aqueous solutions for more than a day is not recommended.[4]

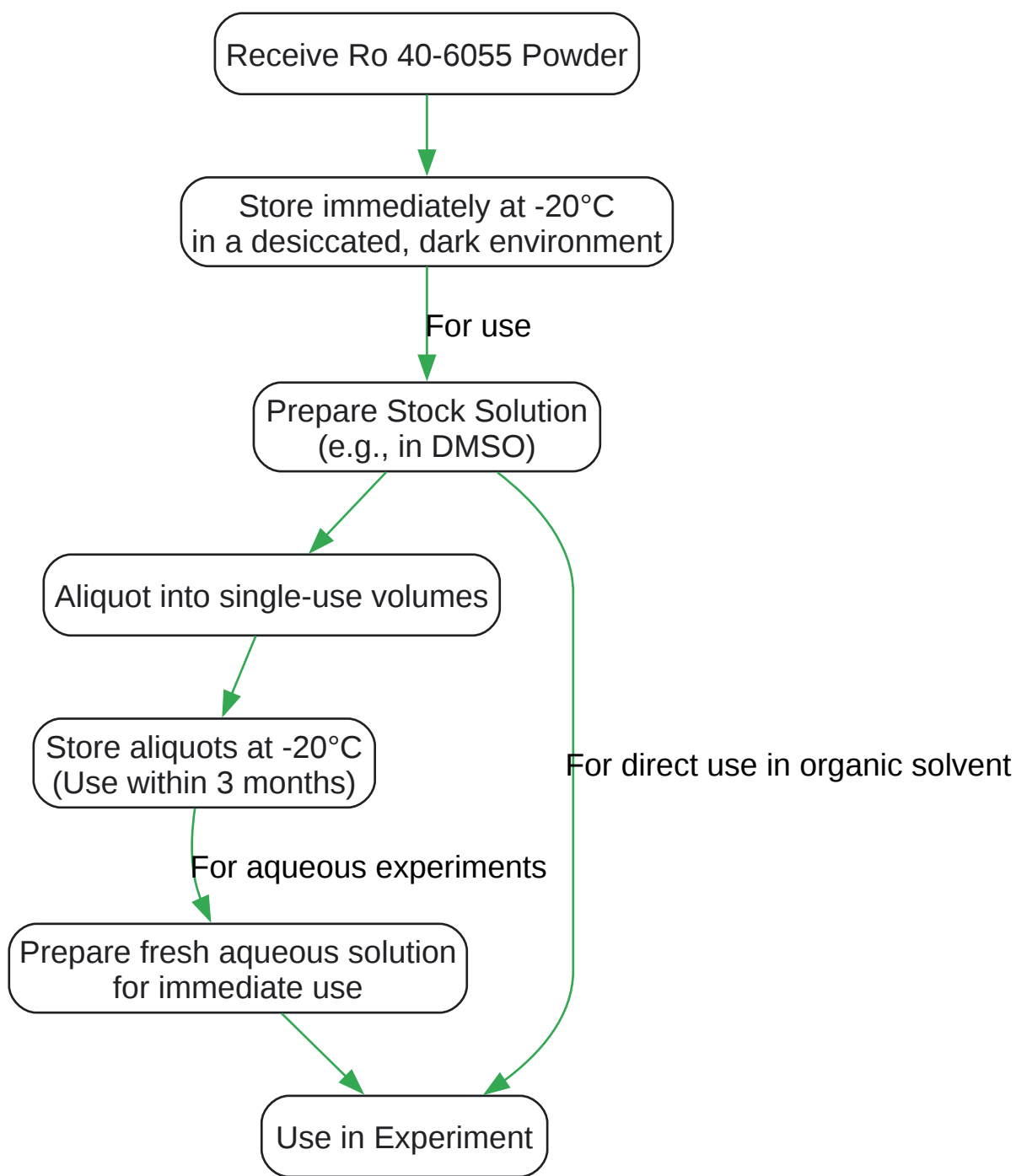
Issue: The **Ro 40-6055** powder has changed in appearance (e.g., color, clumping).

- **Moisture Contamination:** Clumping may indicate that the powder has been exposed to moisture. Ensure the container is sealed tightly and stored in a desiccated environment.[2]
- **Degradation:** A change in color could be a sign of chemical degradation. This might be caused by exposure to light or temperatures higher than recommended.[3] If you observe any significant changes in the physical appearance of the powder, it is advisable to use a fresh batch for your experiments to ensure data integrity.

Data Summary: Storage and Stability of Ro 40-6055

Parameter	Condition	Duration	Citation
Storage Temperature	-20°C	Long-term	[1][2][3][4]
Form	Lyophilized Powder / Crystalline Solid	[2][3][4]	
Stability (Powder)	Stored at -20°C, desiccated	≥ 24 months	[2][5]
Stored at -20°C	≥ 4 years	[1][4]	
Stored at -20°C	12 months from receipt	[3]	
Light Sensitivity	Protect from prolonged exposure to light	[3]	
Shipping Condition	Room temperature (continental US)	[1]	
Solution Storage	In DMSO at -20°C	Up to 3 months	[2]
Aqueous Solution	Not recommended for storage	> 1 day	[4]

Experimental Workflow: Handling and Storage of Ro 40-6055



[Click to download full resolution via product page](#)

Caption: Recommended workflow for handling and storing **Ro 40-6055**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. caymanchem.com [caymanchem.com]
- 2. AM-580 | Cell Signaling Technology [cellsignal.com]
- 3. cdn.stemcell.com [cdn.stemcell.com]
- 4. cdn.caymanchem.com [cdn.caymanchem.com]
- 5. molnova.com [molnova.com]
- To cite this document: BenchChem. [Long-term storage conditions for Ro 40-6055 powder]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1665941#long-term-storage-conditions-for-ro-40-6055-powder]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com